

Yttrium Nitrate Hexahydrate (CAS: 13494-98-9): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yttrium nitrate hexahydrate

Cat. No.: B080751

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, experimental applications, and safety information for **yttrium nitrate hexahydrate** ($\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$), a versatile precursor in advanced materials synthesis.

Physicochemical Properties

Yttrium nitrate hexahydrate is a white, crystalline solid that is highly soluble in water.^{[1][2][3]} It serves as a key starting material in the synthesis of various yttrium-based compounds due to its high reactivity and purity.^[2]

Table 1: General and Physicochemical Properties of **Yttrium Nitrate Hexahydrate**

Property	Value	Reference(s)
CAS Number	13494-98-9	[4]
Molecular Formula	$\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	[4]
Molecular Weight	383.01 g/mol	[4]
Appearance	White crystalline solid/powder	[1][5]
Density	2.682 g/mL at 25 °C	[1][5]
Melting Point	51.8 °C	[4]
Boiling Point	Decomposes	[6]
Solubility in Water	2304 g/L	[4]
pH	3.5 (50 g/L solution at 20 °C)	[4]

Applications in Research and Development

Yttrium nitrate hexahydrate is a crucial precursor in the synthesis of a wide array of advanced materials, including nanoparticles, thin films, catalysts, and high-performance ceramics.

Synthesis of Yttrium Oxide (Y_2O_3) Nanoparticles

Yttrium oxide nanoparticles are valued for their thermal stability, optical transparency, and electrical insulation properties, finding use in ceramics, optoelectronics, and biomedical applications.[2]

Production of Yttria-Stabilized Zirconia (YSZ)

YSZ is a ceramic material with exceptional strength, toughness, and ionic conductivity, making it suitable for applications such as thermal barrier coatings and solid oxide fuel cells.[2]

Catalysis

Yttrium-based materials, often synthesized from **yttrium nitrate hexahydrate**, are effective catalysts in various organic reactions and for processes like ammonia decomposition.[7][8]

Phosphor Production

It is a key component in the manufacturing of phosphors for LED lighting and display technologies, contributing to their brightness and color quality.^{[5][8]}

Experimental Protocols

Synthesis of Yttrium Oxide Nanoparticles via Co-Precipitation

This method involves the precipitation of a yttrium precursor from a solution, followed by calcination to form the oxide.

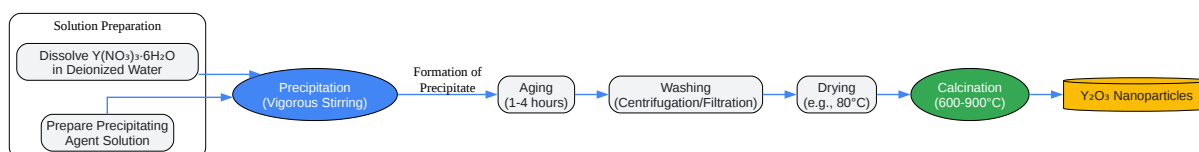
Materials:

- **Yttrium nitrate hexahydrate** ($\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Ammonium hydroxide (NH_4OH) or another suitable precipitating agent (e.g., ammonium oxalate)
- Deionized water
- Ethanol (for washing)

Procedure:

- **Precursor Solution Preparation:** Dissolve a calculated amount of **yttrium nitrate hexahydrate** in deionized water to achieve the desired concentration.
- **Precipitating Agent Solution Preparation:** Prepare a solution of the precipitating agent in deionized water.
- **Precipitation:** While vigorously stirring the yttrium nitrate solution, slowly add the precipitating agent solution. A white precipitate will form.
- **Aging:** Continue stirring the mixture for a set period (e.g., 1-4 hours) to allow the precipitate to age.

- **Washing:** Separate the precipitate by centrifugation or filtration. Wash the precipitate multiple times with deionized water and then with ethanol.
- **Drying:** Dry the washed precipitate in an oven at a low temperature (e.g., 80 °C) overnight.
- **Calcination:** Calcine the dried powder in a furnace at a high temperature (e.g., 600-900 °C) for a specified duration (e.g., 2-4 hours) to obtain yttrium oxide nanoparticles.



[Click to download full resolution via product page](#)

Co-precipitation synthesis of Y_2O_3 nanoparticles.

Sol-Gel Synthesis of Yttrium Oxide Thin Films

The sol-gel method allows for the creation of homogeneous and high-quality thin films.

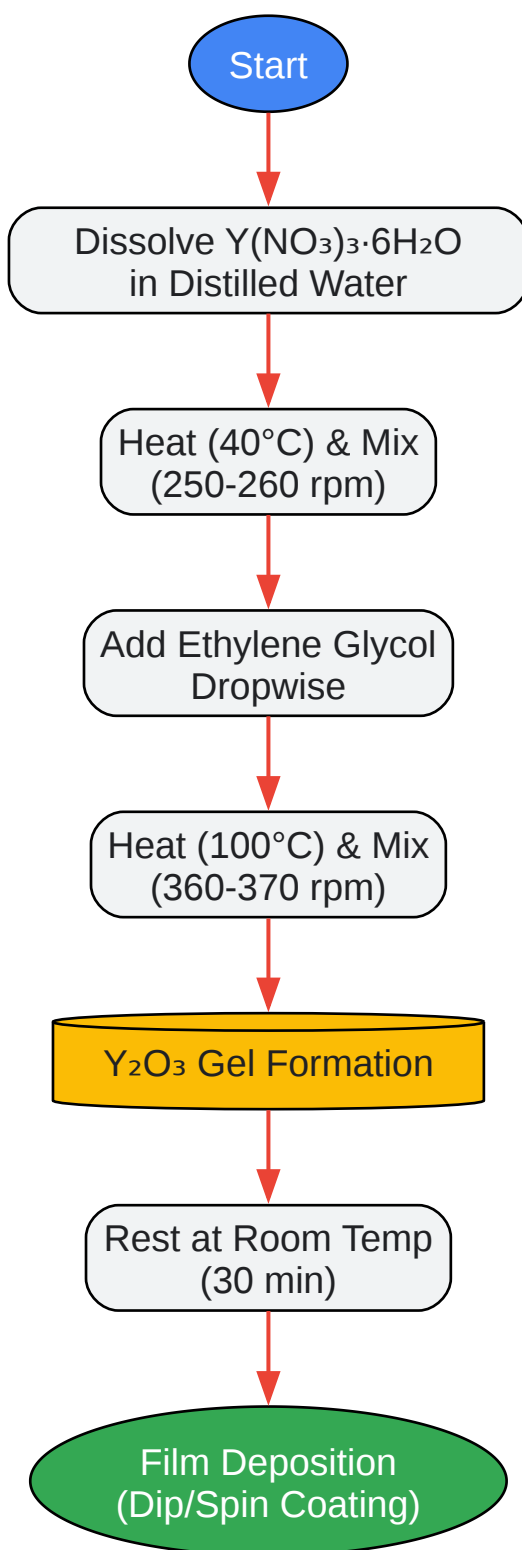
Materials:

- **Yttrium nitrate hexahydrate** ($\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Distilled water
- Ethylene glycol[4]

Procedure:

- **Sol Preparation:** Dissolve 10g of $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ powder in 200ml of distilled water.[4]

- Heating and Mixing: Heat the solution to 40°C for 10 minutes with stirring (250-260 rpm).[4]
- Additive Introduction: After 5 minutes, add 6ml of ethylene glycol dropwise to the solution.[4]
- Gel Formation: Heat and mix the solution at 100°C for 2 hours with a higher rotational speed (360-370 rpm) to form a Y_2O_3 nanostructured gel.[4]
- Resting: Allow the formed gel to rest for 30 minutes at room temperature.[4]
- Film Deposition: The gel can then be used for dip-coating or spin-coating onto a substrate.



[Click to download full resolution via product page](#)

Sol-gel synthesis of Y₂O₃ thin films.

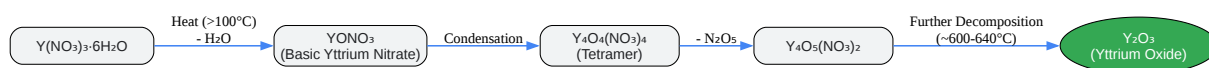
Thermal Decomposition

The thermal decomposition of **yttrium nitrate hexahydrate** is a multi-step process that ultimately yields yttrium oxide. The process begins with the loss of water molecules, followed by the decomposition of the nitrate groups, often through intermediate oxynitrate species.[6]

Table 2: Thermal Decomposition Stages

Temperature Range	Event	Product(s)	Reference(s)
~100 °C	Loss of water molecules	$\text{Y}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ (partially dehydrated)	[8]
>100 °C	Further dehydration and initial decomposition	Basic yttrium nitrate (YONO_3)	[6]
~600 °C	Complete decomposition	Yttrium oxide (Y_2O_3)	[6]
~640 °C	Complete degradation of yttrium nitrate	Yttrium oxide (Y_2O_3)	[9]

The decomposition can be described as a complex condensation process that forms a tetramer arrangement, $\text{Y}_4\text{O}_4(\text{NO}_3)_4$, which then gradually loses N_2O_5 to form $\text{Y}_4\text{O}_5(\text{NO}_3)_2$ and finally transforms into yttrium oxide.[6]



[Click to download full resolution via product page](#)

Thermal decomposition pathway of **yttrium nitrate hexahydrate**.

Safety and Handling

Yttrium nitrate hexahydrate is classified as an oxidizing solid and can intensify fire.[\[10\]](#)[\[11\]](#) It is harmful if swallowed and causes serious eye irritation.[\[7\]](#)[\[10\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[10\]](#)

Table 3: Hazard and Safety Information

Hazard Statement	Precautionary Statement	Reference(s)
H272: May intensify fire; oxidizer	P220: Keep away from clothing and other combustible materials.	[11]
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.	[12]
H318/H319: Causes serious eye damage/irritation	P280: Wear eye protection/face protection.	[7] [12]
H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment.	[12]

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[7\]](#)
- Handle in a well-ventilated area to avoid dust formation and inhalation.[\[7\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
- Keep away from combustible materials and oxidizing agents.[\[7\]](#)[\[10\]](#)

First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[7\]](#)
- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[\[7\]](#)[\[12\]](#)

- If on skin: Wash with plenty of soap and water.[13]

This guide is intended for informational purposes for qualified professionals and should not be a substitute for a comprehensive safety data sheet (SDS) and institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Yttrium(III) nitrate - Wikipedia [en.wikipedia.org]
- 4. 2024.sci-hub.se [2024.sci-hub.se]
- 5. sciforum.net [sciforum.net]
- 6. Mechanism of thermal decomposition of yttrium nitrate hexahydrate, $\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ and modeling of intermediate oxynitrates | Semantic Scholar [semanticscholar.org]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Sol-Gel Synthesis and Antioxidant Properties of Yttrium Oxide Nanocrystallites Incorporating P-123 - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Yttrium Oxide Nanoparticle Synthesis: An Overview of Methods of Preparation and Biomedical Applications | MDPI [mdpi.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Yttrium Nitrate Hexahydrate (CAS: 13494-98-9): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080751#yttrium-nitrate-hexahydrate-cas-number-13494-98-9-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com